

# An In-depth Technical Guide to Dimethyl 1,3-acetonedicarboxylate (Dimethyl 3-oxoglutarate)

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## Compound of Interest

Compound Name: *Dimethyl 3-oxoglutarate*

Cat. No.: *B121046*

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## Introduction

Dimethyl 1,3-acetonedicarboxylate, also known by its synonymous name **Dimethyl 3-oxoglutarate**, is a versatile and highly reactive organic compound with the CAS Number 1830-54-2.[1][2][3] It serves as a crucial building block in organic synthesis, particularly in the pharmaceutical and fine chemical industries.[1][4] Its structure features a central ketone flanked by two methylene groups, which are in turn connected to two methyl ester functionalities. This unique  $\beta$ -keto ester arrangement confers a rich chemical reactivity, making it an indispensable tool for the construction of complex molecular architectures.[1] This technical guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and significant applications in research and drug development.

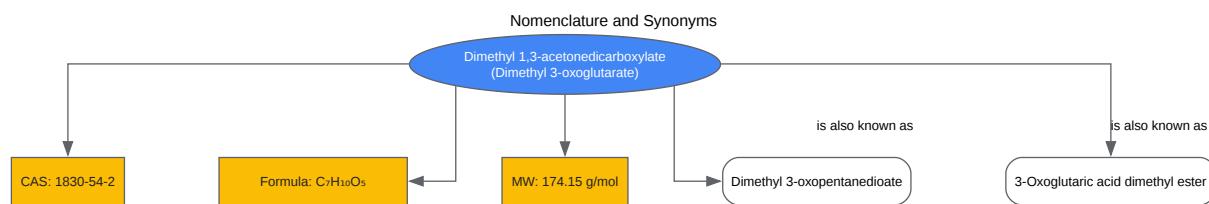
## Nomenclature and Structure

The compound is referred to by several names, all pointing to the same molecular entity. The most common synonyms are:

- Dimethyl 1,3-acetonedicarboxylate[5]
- **Dimethyl 3-oxoglutarate**[1][5]
- Dimethyl 3-oxopentanedioate[5]

- 3-Oxoglutaric acid dimethyl ester[5]

The molecular formula is C<sub>7</sub>H<sub>10</sub>O<sub>5</sub>, and its molecular weight is 174.15 g/mol .[2][5] The structure is characterized by a five-carbon chain with a ketone at the C-3 position and methyl esters at the C-1 and C-5 positions.



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**Fig. 1:** Nomenclature and basic properties.

## Physicochemical Properties

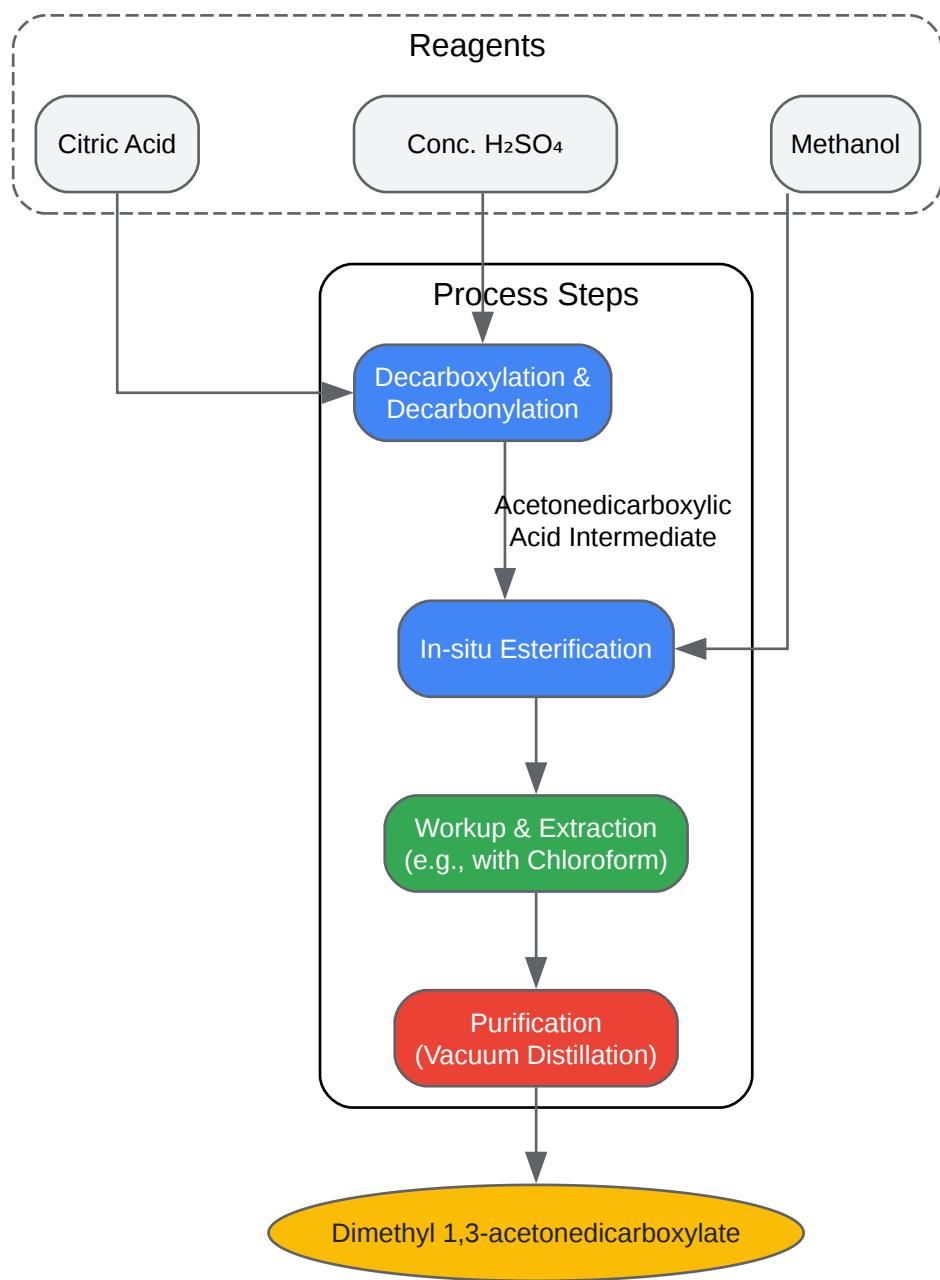
Dimethyl 1,3-acetonedicarboxylate is typically a colorless to light yellow liquid at room temperature.[5][6] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O <sub>5</sub>	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	174.15 g/mol	<a href="#">[2]</a> <a href="#">[5]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[4]</a> <a href="#">[6]</a>
Melting Point	16-17 °C	<a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	237-241 °C at 760 mmHg	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Density	1.206 g/mL at 20 °C	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Refractive Index (n <sub>20/D</sub> )	1.444	<a href="#">[2]</a> <a href="#">[5]</a>
Flash Point	>230 °F (>110 °C)	<a href="#">[2]</a> <a href="#">[5]</a>
Water Solubility	Approx. 120 g/L at 20 °C	<a href="#">[5]</a>
Storage Temperature	2-8 °C	<a href="#">[2]</a> <a href="#">[5]</a>

## Synthesis

The most common and economically viable method for the large-scale synthesis of Dimethyl 1,3-acetonedicarboxylate involves the oxidative decarboxylation of citric acid, followed by in-situ esterification with methanol.[\[9\]](#) While older methods utilized fuming sulfuric acid, more recent procedures have been optimized using concentrated sulfuric acid or thionyl chloride to improve safety and scalability.[\[9\]](#)

## General Synthesis Workflow

[Click to download full resolution via product page](#)**Fig. 2:** Synthesis from citric acid.

## Experimental Protocol: Synthesis from Citric Acid

- Reaction Setup: A 5-liter, three-necked, round-bottomed flask is equipped with a mechanical stirrer and a gas outlet.

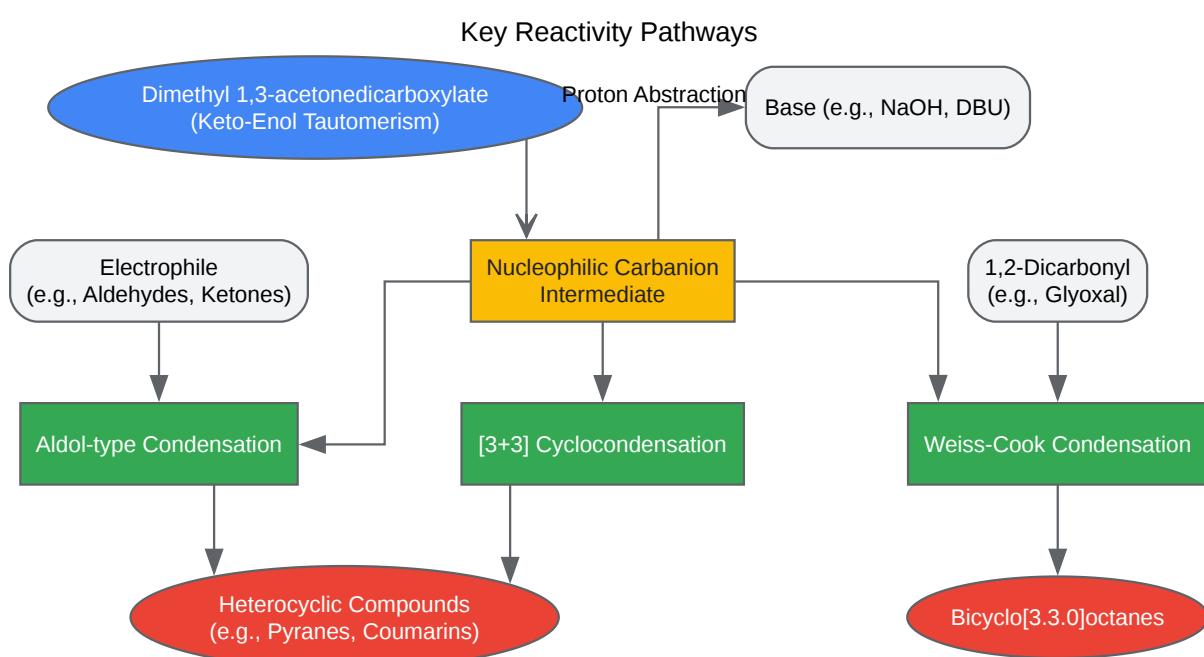
- Acid Addition: 2,152 g (21.9 moles) of concentrated sulfuric acid is added to the flask.
- Citric Acid Addition: 420 g (2.18 moles) of citric acid monohydrate is added in small portions to control foaming.
- Decarbonylation: The mixture is stirred for 3 hours while maintaining the temperature at 20-25°C. The temperature is then raised to 45°C using a hot water bath, and stirring is continued for another 6 hours to complete the decarbonylation.
- Esterification: The reaction mixture is cooled to 35-40°C, and 1,645 g (51.4 moles) of methanol is added slowly over a 2-hour period. The mixture is then stirred for an additional hour.
- Workup and Extraction: The reaction mixture is divided into three equal portions. Each portion is extracted twice with 500 mL of chloroform. The combined organic layers are carefully washed with saturated sodium bicarbonate solution and brine.
- Drying and Purification: The organic layer is dried over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ). The solvent is evaporated under reduced pressure.
- Final Product: The resulting light yellow oil is purified by vacuum distillation at 115-116 °C/1 mm Hg to yield approximately 200 g (52% yield) of colorless liquid Dimethyl 1,3-acetonedicarboxylate.

## Chemical Reactivity and Key Reactions

The reactivity of Dimethyl 1,3-acetonedicarboxylate is dominated by the presence of the ketone and the two acidic  $\alpha$ -methylene groups.<sup>[6]</sup> This allows it to participate in a wide range of chemical transformations.

- Enol-Keto Tautomerism: The compound exists in a tautomeric equilibrium between the keto and enol forms, which influences its reactivity.<sup>[6]</sup>
- Condensation Reactions: The acidic methylene protons are readily removed by a base, forming a nucleophilic carbanion. This carbanion can undergo aldol-type condensation reactions with various electrophiles, such as aldehydes and ketones.<sup>[6]</sup>

- Weiss-Cook Condensation: This is a classic reaction where Dimethyl 1,3-acetonedicarboxylate condenses with a 1,2-dicarbonyl compound (like glyoxal or biacetyl) to form *cis*-bicyclo[3.3.0]octane-3,7-dione derivatives.<sup>[10]</sup> These bicyclic structures are valuable precursors for the synthesis of polyquinanes and other complex polycyclic molecules.<sup>[10]</sup>
- Cyclization Reactions: It is widely used in [3+3] cyclocondensation reactions to synthesize various heterocyclic systems, such as 2-hydroxybenzophenones and benzo[c]coumarins.<sup>[4]</sup> <sup>[11]</sup>



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**Fig. 3:** Reactivity and applications in synthesis.

## Experimental Protocol: Weiss-Cook Condensation with Glyoxal[10]

- **Base Preparation:** A solution of 64 g (1.60 mol) of sodium hydroxide in 1.15 L of methanol is prepared in a 3-L, three-necked, round-bottomed flask and cooled in an ice bath.
- **Addition of Ester:** While stirring, 273 g (1.57 mol) of Dimethyl 1,3-acetonedicarboxylate is added dropwise to the cooled base solution.

- Heating: The resulting slurry is heated to reflux until the white salt dissolves.
- Glyoxal Addition: The heating mantle is removed, and the solution is stirred rapidly while 128.5 g of aqueous 40% glyoxal (0.886 mol) is added at a rate that maintains the internal temperature at 65°C.
- Reaction and Precipitation: After the addition is complete (40–60 min), the mixture is allowed to cool to room temperature and stirred overnight. A precipitate of the disodium salt of the product forms.
- Isolation: The precipitate is collected by suction filtration, washed with methanol, and dried under reduced pressure.
- Acidification and Extraction: The salt is dissolved in water, and the solution is added to chloroform. The two-phase mixture is stirred rapidly while being acidified with 1 M hydrochloric acid.
- Purification: The layers are separated, and the aqueous phase is extracted with chloroform. The combined organic layers are washed, dried, and concentrated. The final product is crystallized from a hexane-ethyl acetate mixture.

## Applications in Drug Development and Research

Dimethyl 1,3-acetonedicarboxylate is a cornerstone intermediate in the synthesis of a wide array of biologically active molecules and research compounds.[1]

- Pharmaceutical Intermediates: It is a key starting material for the synthesis of complex drug molecules, including various heterocyclic systems that form the core of many active pharmaceutical ingredients (APIs).[1]
- PET Imaging Ligands: The compound has been used in the preparation of bispidone derivatives, which serve as ligands in Positron Emission Tomography (PET) imaging.[5][11]
- Synthesis of Natural Products: The bicyclic ketones produced via the Weiss-Cook reaction are versatile starting materials for the total synthesis of various natural products.[10]

- Material Science: It is used in the creation of specialized compounds with unique properties, including novel UV-A/B and UV-B filters for sunscreens.[4]
- Agrochemicals: Its synthetic versatility is also applied in the development of new agrochemicals.[1]

## Spectroscopic Data

The structure of Dimethyl 1,3-acetonedicarboxylate can be confirmed using standard spectroscopic techniques. The  $^1\text{H}$  NMR spectrum typically shows signals for the methyl protons of the ester groups and the methylene protons adjacent to the carbonyl groups.[12] IR spectroscopy will show characteristic strong absorption bands for the ketone and ester carbonyl groups.

## Safety and Handling

Dimethyl 1,3-acetonedicarboxylate may cause skin sensitization and is an eye irritant.[13]

Standard laboratory safety precautions should be followed, including the use of personal protective equipment such as gloves, safety goggles, and a lab coat.[14] It should be stored in a cool, dry, and well-ventilated area, away from incompatible substances and moisture.[5][14]

### Conclusion

Dimethyl 1,3-acetonedicarboxylate, also known as **Dimethyl 3-oxoglutamate**, is a fundamentally important and versatile C5 building block in organic chemistry. Its high reactivity, stemming from the central keto group and adjacent acidic methylene protons, allows for a vast number of synthetic transformations. From the construction of complex polycyclic natural products to the synthesis of pharmaceutical intermediates and PET imaging ligands, its applications are extensive and continue to expand. The well-established and scalable synthesis from citric acid ensures its continued availability for both academic research and industrial drug development. This guide has provided a comprehensive overview of its properties, synthesis, and applications, highlighting its significance for professionals in the chemical and pharmaceutical sciences.

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